

Essential Safety and Logistical Information for Handling Ethyl 10-undecenoate

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Compound of Interest

Compound Name: Ethyl 10-undecenoate

Cat. No.: B153637

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This document provides comprehensive guidance on the safe handling, storage, and disposal of **Ethyl 10-undecenoate**, a versatile ester utilized in flavor, fragrance, and polymer synthesis. Adherence to these protocols is crucial for ensuring laboratory safety and operational integrity.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 10-undecenoate** is presented below for easy reference.

Property	Value
CAS Number	692-86-4
Molecular Formula	C13H24O2
Molecular Weight	212.33 g/mol [1]
Appearance	Colorless to pale yellow liquid
Boiling Point	258-259 °C at 761 mmHg[1]
Density	0.879 g/mL at 25 °C[1]
Flash Point	> 230 °F (> 110 °C)[2]
Solubility	Insoluble in water; Soluble in alcohol[2]

Hazard Identification and GHS Classification

According to available data, **Ethyl 10-undecenoate** is not classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). However, some sources indicate that it may be a mild skin irritant. Therefore, appropriate precautions should always be taken.

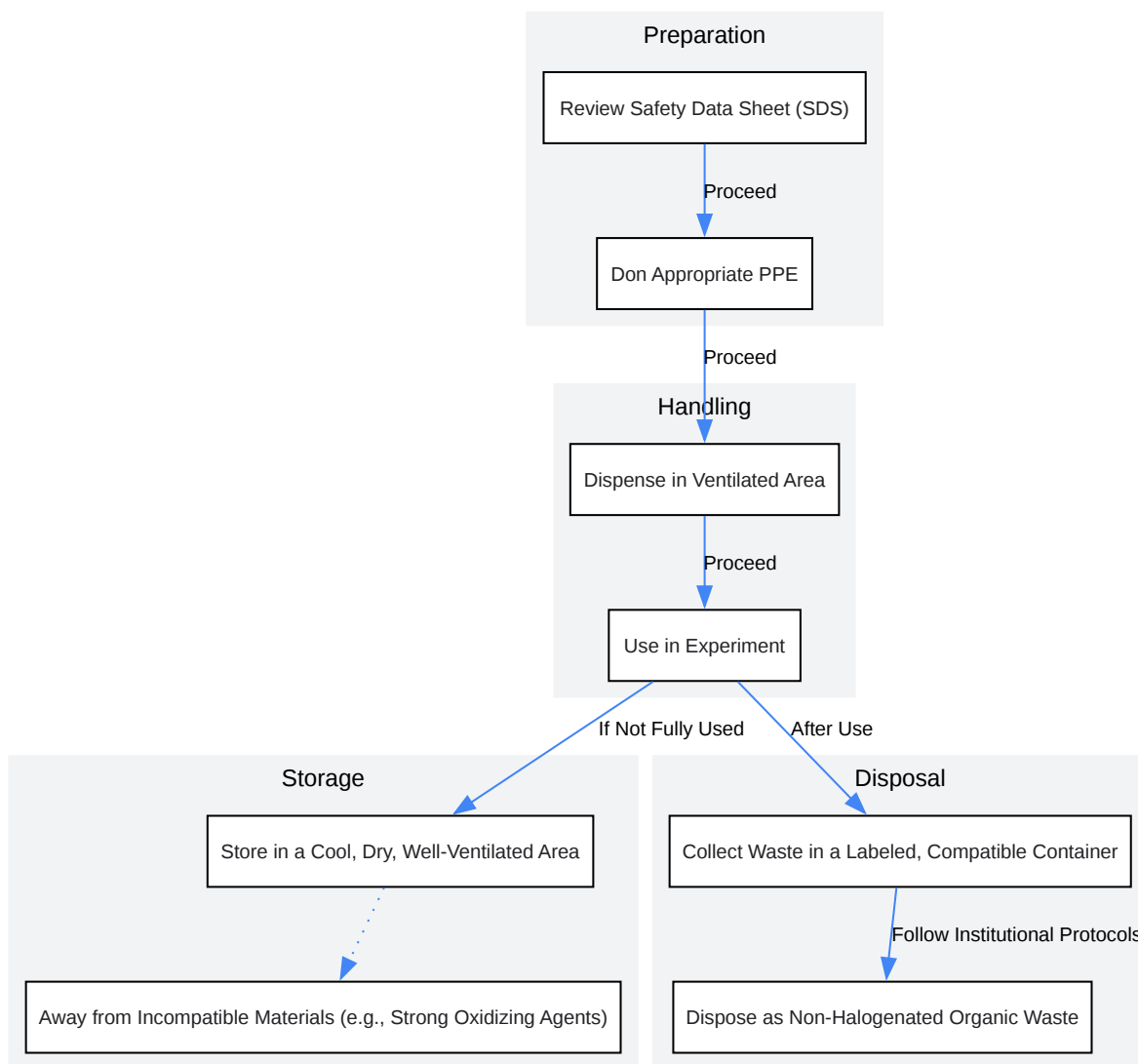
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Ethyl 10-undecenoate** to minimize exposure and ensure personal safety.

Equipment	Specification
Eye Protection	Chemical splash goggles or safety glasses with side shields.
Hand Protection	Chemically resistant gloves. While specific compatibility data for Ethyl 10-undecenoate is limited, nitrile or butyl rubber gloves are generally recommended for handling esters. Always consult the glove manufacturer's resistance chart.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not typically required under normal laboratory conditions with adequate ventilation. If aerosols are generated or handling large quantities in a poorly ventilated area, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

Safe Handling and Storage Workflow

The following diagram outlines the essential steps for the safe handling and storage of **Ethyl 10-undecenoate** in a laboratory setting.



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Workflow for Safe Handling of **Ethyl 10-undecenoate**.

Operational Plan

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store **Ethyl 10-undecenoate** in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.
- It is classified as a combustible liquid, so it should be stored accordingly.
- Keep containers tightly closed when not in use.
- Store away from incompatible materials such as strong oxidizing agents.

Handling and Use

- All handling of **Ethyl 10-undecenoate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that all necessary PPE is worn before handling the chemical.
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the area where the chemical is being handled.
- Wash hands thoroughly after handling.

Disposal Plan

- Collect waste **Ethyl 10-undecenoate** and any contaminated materials in a clearly labeled, sealed container that is compatible with the chemical.
- **Ethyl 10-undecenoate** is a non-halogenated organic ester. Dispose of it in accordance with local, state, and federal regulations for non-halogenated organic waste.
- Do not dispose of **Ethyl 10-undecenoate** down the drain.

Emergency Procedures

Emergency	Procedure
Spill	1. Evacuate the immediate area. 2. Wear appropriate PPE, including respiratory protection if necessary. 3. Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth. 4. Collect the absorbed material into a sealed container for disposal. 5. Clean the spill area with soap and water.
Skin Contact	1. Immediately remove contaminated clothing. 2. Wash the affected area with plenty of soap and water for at least 15 minutes. 3. Seek medical attention if irritation develops or persists.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.
Inhalation	1. Move the person to fresh air. 2. If breathing is difficult, provide oxygen. 3. If the person is not breathing, give artificial respiration. 4. Seek medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Never give anything by mouth to an unconscious person. 4. Seek immediate medical attention.
Fire	1. Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish the fire. 2. Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Representative Experimental Protocol: Transesterification

Ethyl 10-undecenoate is frequently used as a starting material in the synthesis of other esters through transesterification. The following is a generalized protocol based on literature reports. Note: This is a representative methodology and may require optimization for specific substrates and scales.

Objective:

To synthesize a new ester via transesterification of **Ethyl 10-undecenoate** with a primary alcohol in the presence of a catalyst.

Materials:

- **Ethyl 10-undecenoate**
- Primary alcohol (e.g., 1,4-cyclohexanedimethanol)
- Catalyst (e.g., a suitable metal oxide or enzyme)
- Anhydrous solvent (if required)
- Inert gas (e.g., Nitrogen or Argon)
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating and stirring apparatus
- Purification supplies (e.g., silica gel for column chromatography)

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere, combine **Ethyl 10-undecenoate**, the primary alcohol, and the catalyst. The molar ratio of reactants will depend on the specific reaction and should be determined based on stoichiometry and optimization experiments.

- **Reaction Conditions:** The reaction mixture is typically heated to a specific temperature (e.g., 100-150°C) and stirred for a set period (e.g., several hours to overnight) to ensure the completion of the reaction. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Once the reaction is complete, the mixture is cooled to room temperature. The catalyst is removed by filtration. The resulting solution is then typically washed with a saturated aqueous solution (e.g., sodium bicarbonate) to neutralize any acidic components, followed by a brine wash. The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate) and filtered.
- **Purification:** The crude product is concentrated under reduced pressure. The final product is then purified using an appropriate technique, most commonly column chromatography on silica gel, to isolate the desired ester.
- **Characterization:** The structure and purity of the synthesized ester are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

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References

- 1. researchgate.net [researchgate.net]
- 2. ethyl undecylenate, 692-86-4 [thegoodscentscompany.com]
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